

Storage and handling recommendations for 2-Amino-3-hydroxybenzonitrile

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Compound of Interest

Compound Name: 2-Amino-3-hydroxybenzonitrile

Cat. No.: B1284206

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Disclaimer: The following storage, handling, and troubleshooting recommendations for **2-Amino-3-hydroxybenzonitrile** are based on data for structurally similar compounds, including 2-hydroxybenzonitrile, 4-aminophenol, and other substituted benzonitriles. Specific safety data sheets (SDS) provided by the manufacturer should always be consulted for the most accurate and up-to-date information.

Storage and Handling Recommendations

Proper storage and handling are crucial for maintaining the stability and integrity of **2-Amino-3-hydroxybenzonitrile**, ensuring reliable experimental results.

| Parameter | Recommendation | Rationale |
|------------------------|--|---|
| Storage Temperature | 15 – 25 °C (Room Temperature)[1][2] | Prevents degradation from excessive heat. Some related compounds may recommend refrigeration; always check the manufacturer's label.[3] |
| Atmosphere | Store under an inert atmosphere (e.g., Argon, Nitrogen). | Minimizes oxidation and degradation from atmospheric moisture and oxygen. |
| Light Sensitivity | Keep in a dark place. | Protects the compound from light-induced degradation. |
| Container | Tightly closed container.[1][2] | Prevents contamination and exposure to air and moisture. |
| Ventilation | Store in a well-ventilated place.[1][2] | Ensures that any potential vapors do not accumulate. |
| Incompatible Materials | Strong oxidizing agents, strong bases.[4] | Avoids potentially violent reactions and degradation of the compound. |

Troubleshooting Guide

This guide addresses specific issues that researchers may encounter during the storage and handling of **2-Amino-3-hydroxybenzonitrile**.

| Question | Possible Cause(s) | Suggested Solution(s) |
|--|---|---|
| Why has the powder changed color (e.g., from off-white to brown)? | - Oxidation due to improper storage (exposure to air).- Exposure to light.- Presence of impurities. | - Ensure the container is tightly sealed and flushed with an inert gas before storage.- Store the container in a dark location, such as a cabinet.- If purity is a concern, consider repurification methods appropriate for aromatic compounds. |
| The compound is not dissolving as expected in my solvent system. | - The compound may have degraded, leading to less soluble byproducts.- The chosen solvent may not be appropriate. | - Verify the integrity of the compound. If degradation is suspected, use a fresh batch.- Consult literature for appropriate solvents for similar compounds. Aminophenols are often soluble in polar organic solvents. |
| My experimental results are inconsistent when using different batches of the compound. | - Variation in purity between batches.- Degradation of one batch due to improper storage or handling. | - Always check the certificate of analysis for each batch.- Ensure consistent and proper storage conditions for all batches of the compound. |
| I observe unexpected side products in my reaction. | - The starting material may have degraded, introducing reactive impurities.- The compound may be reacting with incompatible substances present in the reaction mixture. | - Confirm the purity of the 2-Amino-3-hydroxybenzonitrile before use.- Review all reagents and conditions to ensure compatibility. Avoid strong oxidizing agents and bases. [4] |

Frequently Asked Questions (FAQs)

Q1: What personal protective equipment (PPE) should I wear when handling **2-Amino-3-hydroxybenzonitrile**?

A1: Based on data for similar compounds, it is recommended to wear chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[4] If there is a risk of generating dust, a NIOSH-approved respirator is also advised.[4] Always work in a well-ventilated area or under a chemical fume hood.

Q2: How should I clean up a small spill of **2-Amino-3-hydroxybenzonitrile** powder?

A2: For a minor spill, you should first ensure the area is well-ventilated.[1] Wearing appropriate PPE, gently sweep up the powder, avoiding dust formation, and place it into a suitable, labeled container for disposal.[1][2] The area should then be cleaned with an appropriate solvent.

Q3: Is **2-Amino-3-hydroxybenzonitrile** sensitive to moisture?

A3: Yes, aminophenol and benzonitrile derivatives can be sensitive to moisture. It is recommended to store the compound in a dry place and handle it in a controlled atmosphere if possible.[1][2]

Q4: What are the primary hazards associated with **2-Amino-3-hydroxybenzonitrile**?

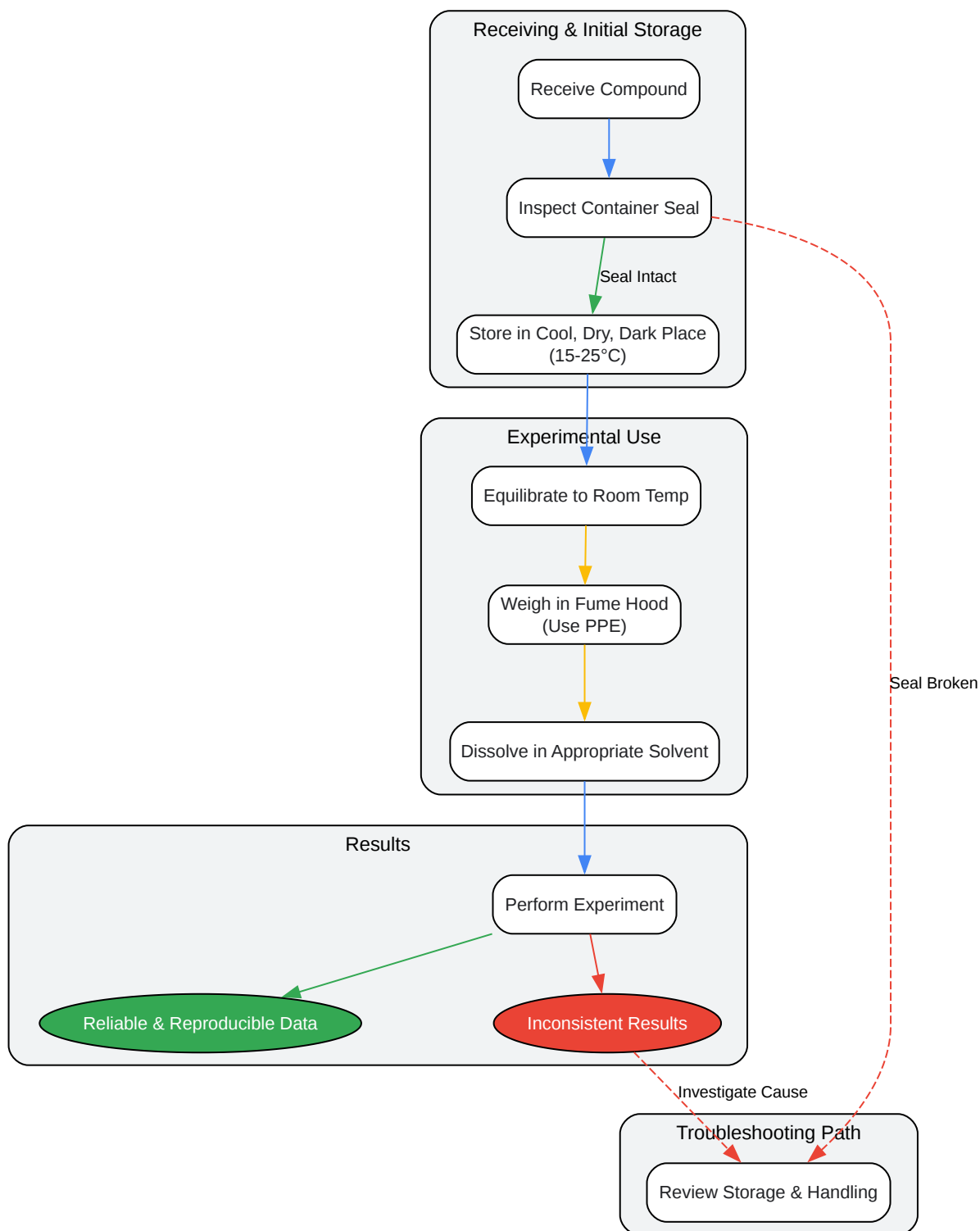
A4: While specific data is unavailable for this compound, related chemicals are known to cause skin and eye irritation and may cause respiratory irritation.[4] Some aminophenols can be harmful if swallowed. Always handle with care and consult the manufacturer's SDS.

Q5: How should I dispose of waste **2-Amino-3-hydroxybenzonitrile**?

A5: Waste should be disposed of in accordance with local, state, and federal regulations. It should be treated as hazardous chemical waste and disposed of through a licensed waste disposal company. Do not allow it to enter drains or the environment.[1]

Best Practices Workflow for Handling and Storage

The following diagram illustrates the logical workflow from receiving the chemical to its use in experiments, emphasizing the critical steps for ensuring compound integrity.



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Caption: Workflow for proper handling of **2-Amino-3-hydroxybenzonitrile**.

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